

4-Bromo-1H-indole-6-carboxamide: Technical Guide & Scaffold Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Bromo-1H-indole-6-carboxamide

CAS No.: 955978-87-7

Cat. No.: B1375419

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Executive Summary

4-Bromo-1H-indole-6-carboxamide is a high-value heterocyclic intermediate used primarily in the discovery of small-molecule inhibitors for kinases (e.g., BTK, VEGFR) and DNA repair enzymes (e.g., PARP). Its structural uniqueness lies in its dual-functionality: the C6-carboxamide moiety serves as a critical hydrogen-bonding anchor (often mimicking the adenine ring of ATP), while the C4-bromine atom provides a reactive "vector" for extending the molecule into hydrophobic protein pockets via cross-coupling reactions.

This guide details the physicochemical properties, synthetic pathways, and medicinal chemistry applications of this scaffold, designed for researchers in lead optimization and process chemistry.

Part 1: Chemical Profile & Structural Analysis[1]

Physicochemical Properties

The presence of the bromine atom significantly alters the lipophilicity and electronic distribution compared to the parent indole-6-carboxamide.

Property	Value (Predicted/Experimental)	Relevance
Formula	C ₉ H ₇ BrN ₂ O	Stoichiometry
Molecular Weight	239.07 g/mol	Fragment-based drug design (FBDD) compliant
CAS Number	Derivative of 374633-27-9 (Acid)	Often synthesized in-situ from the acid precursor
LogP	~1.8 – 2.1	Moderate lipophilicity; good membrane permeability potential
H-Bond Donors	3 (Indole-NH, Amide-NH ₂)	Critical for "Hinge Region" binding in kinases
H-Bond Acceptors	1 (Amide-C=O)	Interaction with backbone residues (e.g., hinge glycine)
TPSA	~59 Å ²	Favorable for CNS and oral bioavailability

Electronic & Structural Logic

The 4-position of the indole ring is sterically adjacent to the C3 position but points into a distinct vector space.

- **C6-Carboxamide (The Anchor):** This group is planar with the indole ring. In many kinase crystal structures, the amide N-H and C=O form a bidentate H-bond network with the kinase hinge region (similar to the nicotinamide pocket in PARP).
- **C4-Bromine (The Vector):** The bromine at C4 is electronically deactivated by the electron-withdrawing carboxamide at C6, making it stable but reactive enough for palladium-catalyzed couplings. It allows the attachment of hydrophobic groups (aryls, heteroaryls) to occupy the "gatekeeper" or "back-pocket" regions of the target protein.

Part 2: Synthetic Pathways[1][4]

The most robust synthesis proceeds from Methyl 4-bromo-1H-indole-6-carboxylate. Direct bromination of indole-6-carboxamide is non-selective; therefore, the bromine is typically installed earlier or the ring is constructed with it.

Retrosynthetic Analysis (Graphviz)

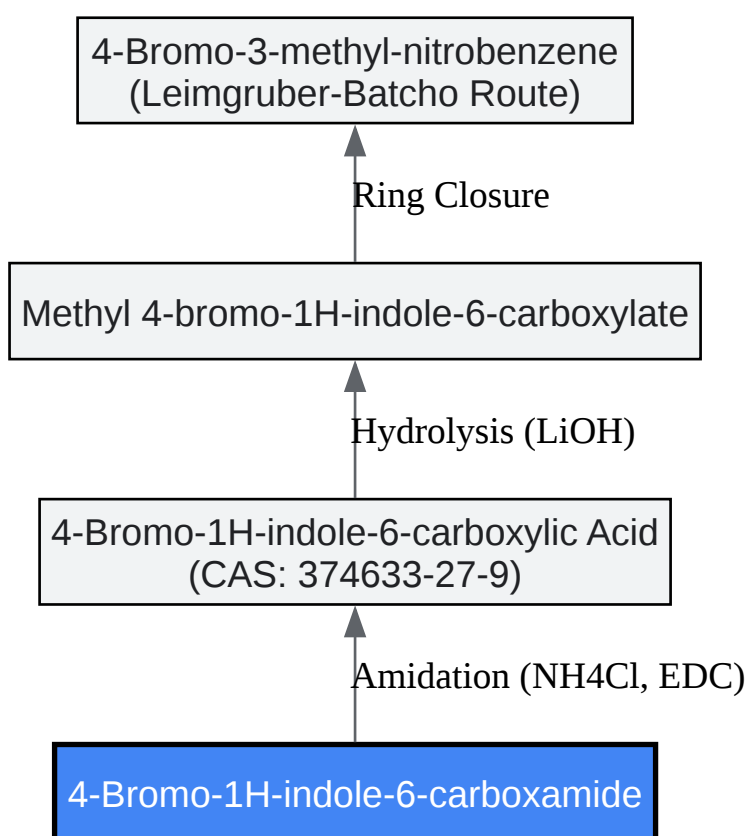


Figure 1: Retrosynthetic Disconnection of 4-Bromo-1H-indole-6-carboxamide

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Detailed Synthetic Protocol

Objective: Conversion of 4-Bromo-1H-indole-6-carboxylic acid to **4-Bromo-1H-indole-6-carboxamide**.

Reagents:

- Starting Material: 4-Bromo-1H-indole-6-carboxylic acid (1.0 eq)
- Activator: 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC·HCl) (1.5 eq)

- Catalyst: Hydroxybenzotriazole (HOBt) (1.5 eq)
- Amine Source: Ammonium Chloride (NH₄Cl) (3.0 eq)
- Base: Diisopropylethylamine (DIPEA) (4.0 eq)
- Solvent: DMF (Dimethylformamide)

Step-by-Step Methodology:

- Activation: Dissolve 4-bromo-1H-indole-6-carboxylic acid in anhydrous DMF under an inert atmosphere (N₂). Add DIPEA (2.0 eq) followed by EDC·HCl and HOBt.^[1] Stir at room temperature for 30 minutes to form the active ester.
- Amidation: Add solid NH₄Cl followed by the remaining DIPEA (2.0 eq). The excess base is required to liberate free ammonia from the ammonium salt.
- Reaction: Stir the mixture at room temperature for 12–16 hours. Monitor by LC-MS (Target [M+H]⁺ ≈ 240/242).
- Work-up: Dilute the reaction mixture with ethyl acetate. Wash efficiently with saturated NaHCO₃ (to remove unreacted acid), water (x3, to remove DMF), and brine.
- Purification: Dry the organic layer over Na₂SO₄ and concentrate. If necessary, purify via flash column chromatography (SiO₂, 0–10% MeOH in DCM).
- Yield: Typical yields range from 75–85%.

Part 3: Reactivity & Medicinal Chemistry

Applications^{[1][6]}

The "Scaffold-Vector" Concept

In drug discovery, this molecule is rarely the final drug. It is a core scaffold.

- Suzuki-Miyaura Coupling (C4): The C4-Br is the primary diversification point. It reacts with aryl boronic acids to create "4-substituted indole-6-carboxamides."

- Application: In BTK inhibitors, a hydrophobic group at C4 occupies the selectivity pocket (Cys481 proximity).
- N-Alkylation (N1): The indole nitrogen can be alkylated to tune solubility or reach solvent-exposed regions.

Reactivity Map (Graphviz)

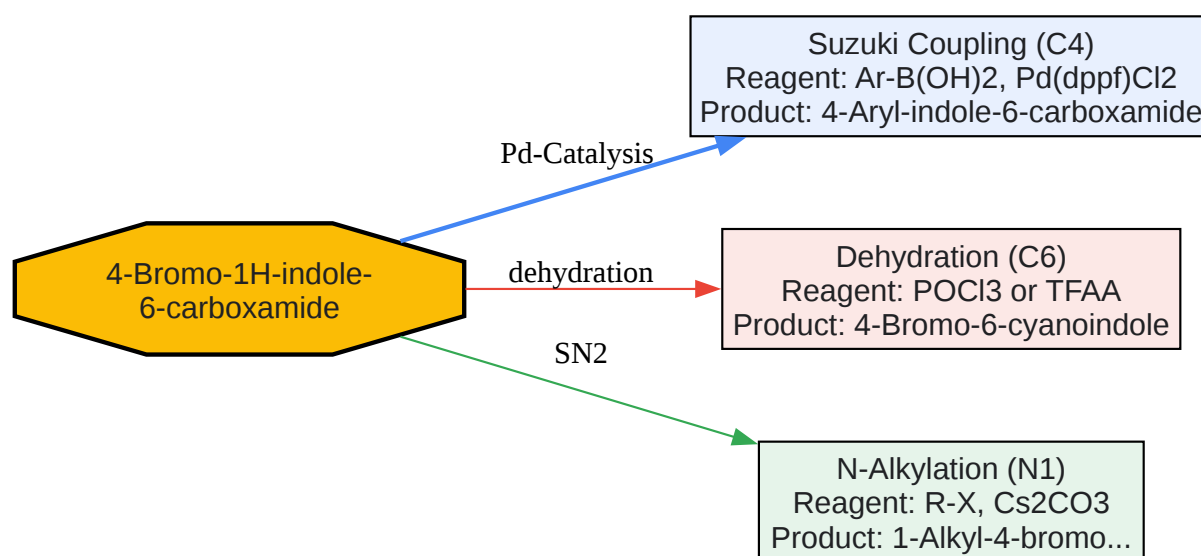


Figure 2: Divergent Reactivity Profile of the Scaffold

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Case Study: Kinase Inhibition

Indole-6-carboxamides are structural isosteres of quinazolines (found in Gefitinib).

- Binding Mode: The C6-amide acts as a donor-acceptor pair for the kinase hinge.
- Selectivity: The C4-substituent (introduced via the bromine) dictates selectivity. For example, introducing a bulky piperidinyl-phenyl group at C4 can create potent PARP inhibitors by stacking with tyrosine residues in the catalytic cleft.

Part 4: Safety & Handling

- Hazards: As a halogenated organic, treat as an irritant (Skin Irrit. 2, Eye Irrit. 2A).
- Stability: Stable at room temperature. Store under inert gas (Argon) to prevent slow oxidation of the indole ring over months.
- Incompatibility: Avoid strong oxidizing agents (can oxidize the indole C2-C3 bond).

References

- Synthesis of Indole-6-Carboxylic Acid Derivatives
 - Source: PrepChem. "Synthesis of indole-6-carboxylic acid."
 - URL:[\[Link\]](#)
 - Relevance: Provides the found
- Indole Scaffolds in Kinase Inhibitors
 - Source: MDPI Molecules. "The Indole Scaffold in Biochemistry and Therapeutics."
 - URL:[\[Link\]](#)
 - Relevance: Reviews the binding modes of indole-carboxamides in oncology targets.
- BTK Inhibitor Design (Carboxamide Functionality)
 - Source: Journal of Medicinal Chemistry.[\[2\]](#) "Discovery of 4-Aminoquinoline-3-carboxamide Derivatives as Potent Reversible Bruton's Tyrosine Kinase Inhibitors."
 - URL:[\[Link\]](#)
 - Relevance: While focusing on quinolines, this establishes the "carboxamide hinge binder" paradigm used in indole analogues.
- PARP Inhibitors and Indole Carboxamides
 - Source: Bioorganic & Medicinal Chemistry.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) "7-Azaindole-1-carboxamides as a new class of PARP-1 inhibitors."

- URL:[[Link](#)]
- Relevance: Demonstrates the utility of the carboxamide group in PARP active sites, directly applicable to the 4-bromo-indole scaffold.

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Identification of novel short chain 4-substituted indoles as potent alphavbeta3 antagonist using structure-based drug design - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. The Azaindole Framework in the Design of Kinase Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. HRP20200819T1 - Indole carboxamides compounds useful as kinase inhibitors - Google Patents \[patents.google.com\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. 7-Azaindole-1-carboxamides as a new class of PARP-1 inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. rjptonline.org \[rjptonline.org\]](#)
- To cite this document: BenchChem. [4-Bromo-1H-indole-6-carboxamide: Technical Guide & Scaffold Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1375419/docs#4-bromo-1h-indole-6-carboxamide-technical-guide-scaffold-analysis\]](https://www.benchchem.com/product/b1375419/docs#4-bromo-1h-indole-6-carboxamide-technical-guide-scaffold-analysis)

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